

Application Notes and Protocols for In Vitro Susceptibility Testing of Amoxicillin-Clavulanate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Amoxicillin clavulanate

Cat. No.: B10752994

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

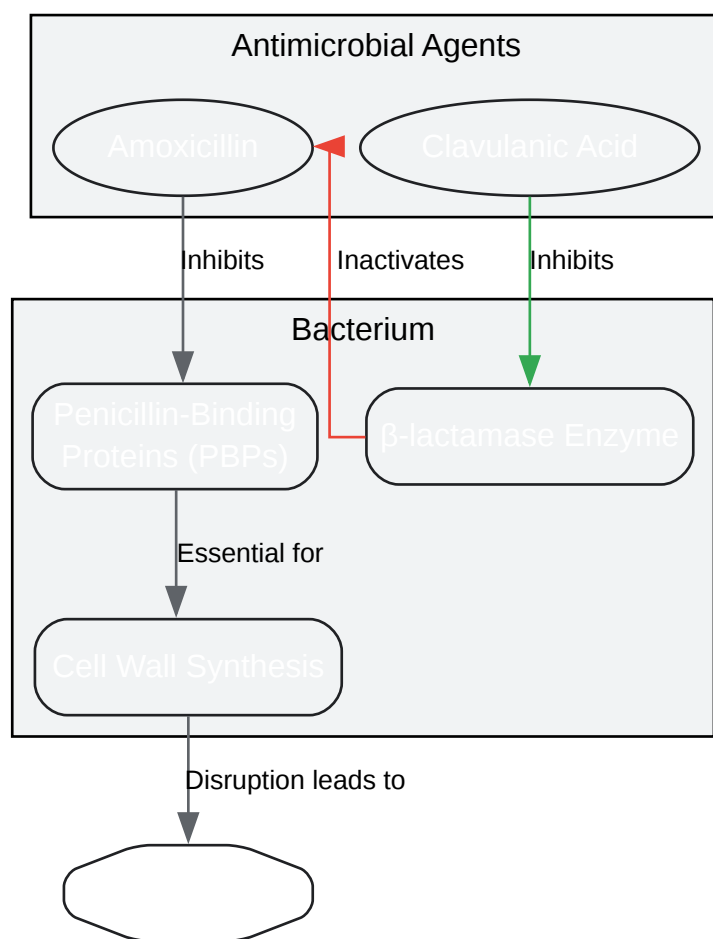
Introduction

Amoxicillin-clavulanate is a combination antimicrobial agent consisting of amoxicillin, a broad-spectrum penicillin antibiotic, and clavulanic acid, a β -lactamase inhibitor. Amoxicillin acts by inhibiting the synthesis of the bacterial cell wall. However, its efficacy is limited against bacteria that produce β -lactamase enzymes, which inactivate the antibiotic. Clavulanic acid irreversibly binds to and inactivates these enzymes, thereby protecting amoxicillin from degradation and restoring its antibacterial activity against resistant strains.^{[1][2]} Accurate in vitro susceptibility testing is crucial for determining the effectiveness of amoxicillin-clavulanate against specific bacterial isolates and for guiding appropriate clinical use.

This document provides detailed application notes and protocols for three common methods of in vitro susceptibility testing for amoxicillin-clavulanate: broth microdilution, disk diffusion (Kirby-Bauer), and the gradient diffusion strip test (Etest). These protocols are based on guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Mechanism of Action: A Synergistic Effect

The synergistic interaction between amoxicillin and clavulanic acid is essential for its broad-spectrum activity.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of amoxicillin-clavulanate.

Quantitative Data Summary

Table 1: CLSI and EUCAST Interpretive Criteria for Amoxicillin-Clavulanate against Enterobacterales

Guideline	Method	Susceptible (S)	Intermediate (I)	Resistant (R)
CLSI	Broth Dilution (MIC in µg/mL)	≤ 8/4	16/8	≥ 32/16
Disk Diffusion (Zone Diameter in mm)	≥ 18	14-17	≤ 13	
EUCAST	Broth Dilution (MIC in µg/mL)	≤ 8	-	> 8
Disk Diffusion (Zone Diameter in mm)	≥ 18	-	< 18	

Note: For CLSI, amoxicillin-clavulanate concentrations are expressed as amoxicillin/clavulanic acid in a 2:1 ratio. For EUCAST, the MIC is for amoxicillin, and the concentration of clavulanic acid is fixed at 2 mg/L.

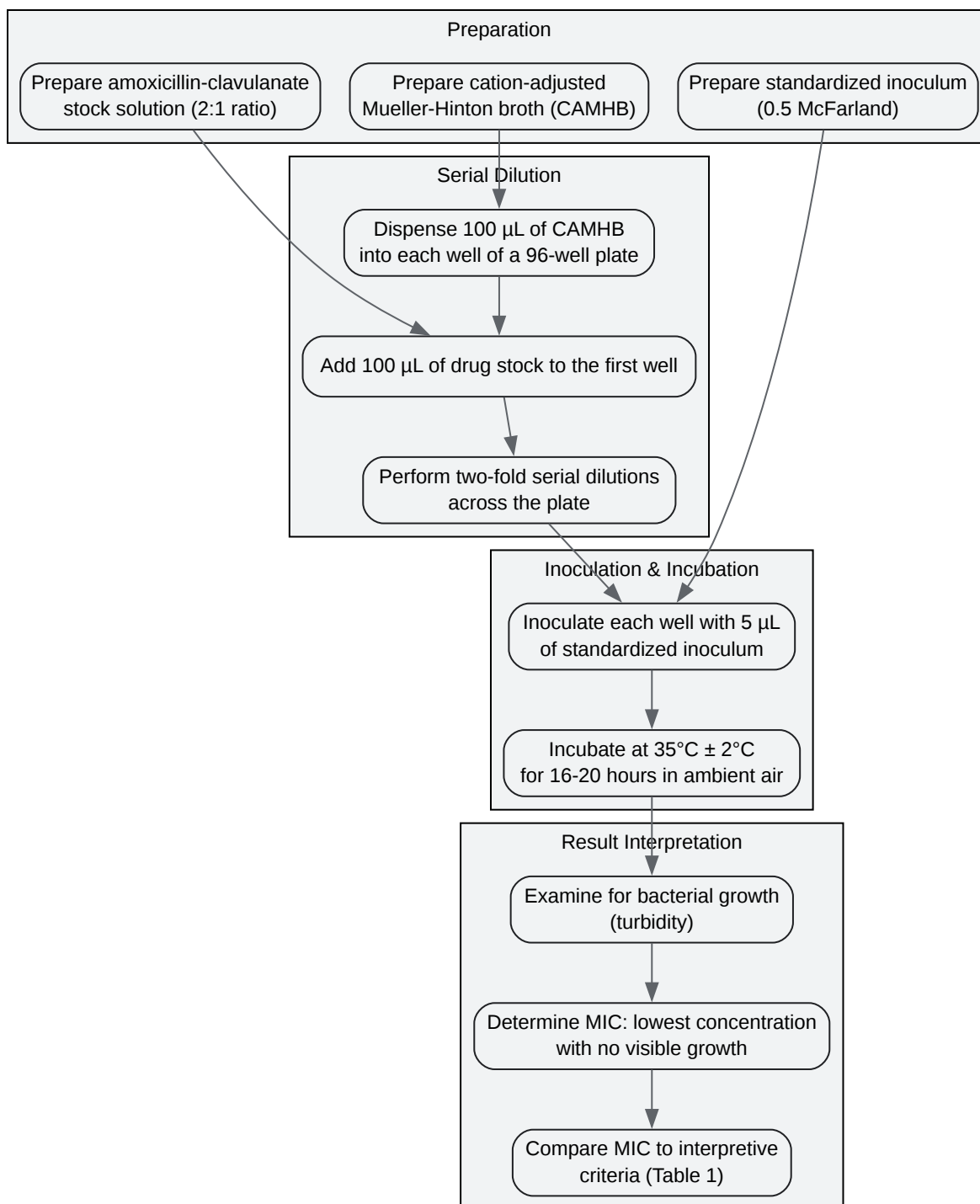
Table 2: Quality Control (QC) Ranges for Amoxicillin-Clavulanate

QC Strain	Method	CLSI QC Range	EUCAST QC Range
Escherichia coli ATCC® 25922™	Broth Dilution (MIC in µg/mL)	2/1 - 8/4	2-8
Disk Diffusion (Zone Diameter in mm)	18-24	18-24	
Escherichia coli ATCC® 35218™	Broth Dilution (MIC in µg/mL)	4/2 - 16/8	4-16
Disk Diffusion (Zone Diameter in mm)	17-22	17-22	

Experimental Protocols

Broth Microdilution Method (CLSI M07)

This method determines the minimum inhibitory concentration (MIC) of amoxicillin-clavulanate required to inhibit the growth of a bacterial isolate.



[Click to download full resolution via product page](#)

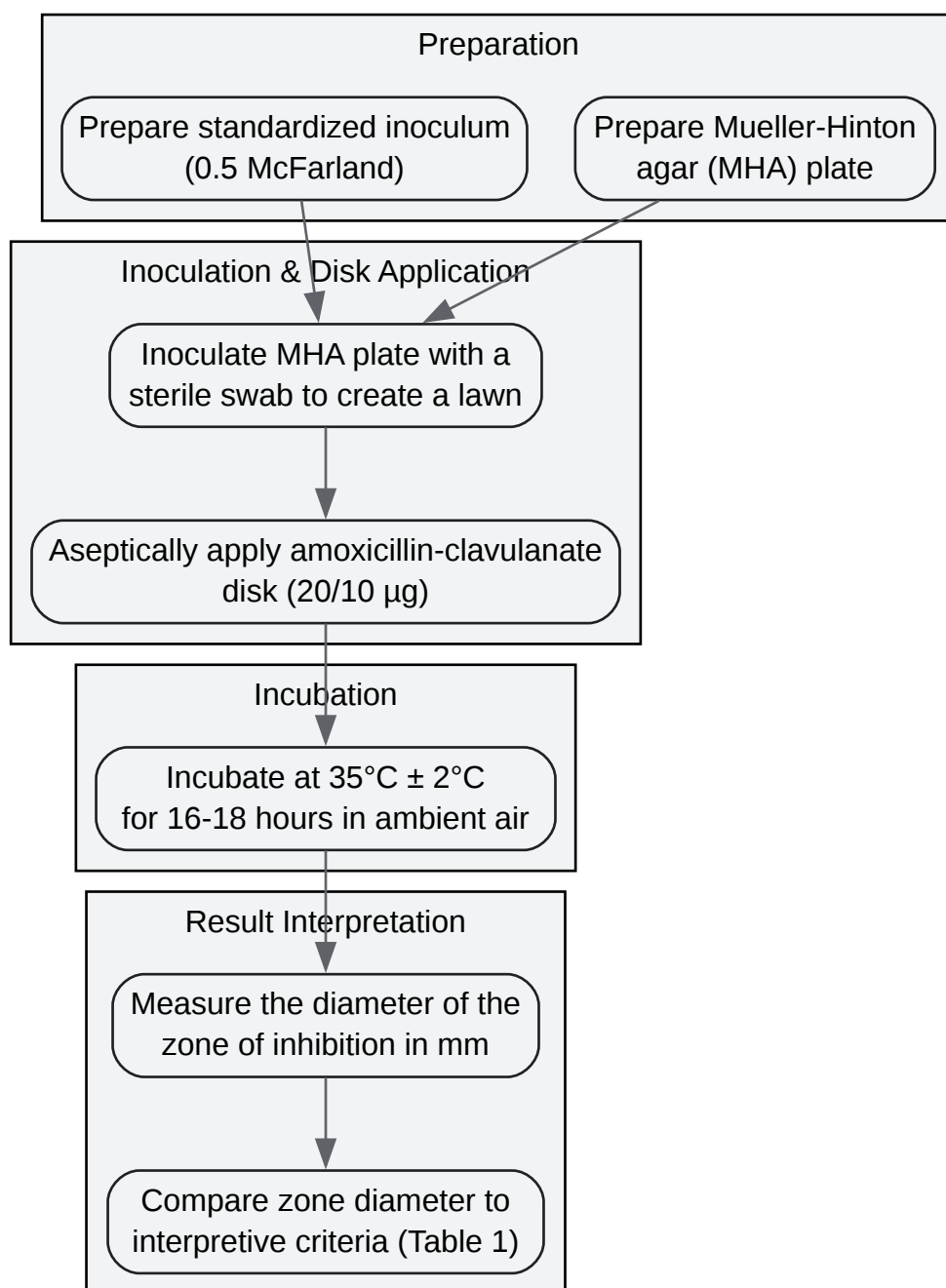
Caption: Broth microdilution workflow.

Detailed Methodology:

- **Preparation of Antimicrobial Solution:** Prepare a stock solution of amoxicillin-clavulanate in a 2:1 ratio. For example, dissolve amoxicillin and clavulanic acid powders in a suitable solvent to achieve a final concentration of 1280/640 µg/mL.
- **Inoculum Preparation:** From a pure, 18-24 hour culture on a non-selective agar plate, select 3-5 colonies and suspend them in sterile broth or saline. Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- **Inoculum Dilution:** Dilute the standardized inoculum in cation-adjusted Mueller-Hinton broth (CAMHB) to achieve a final concentration of approximately 5×10^5 CFU/mL in each well of the microdilution plate.
- **Plate Inoculation:** Within 15 minutes of preparation, inoculate each well of a 96-well microdilution plate containing serial two-fold dilutions of amoxicillin-clavulanate in CAMHB with the diluted bacterial suspension. The final volume in each well should be 100 µL.
- **Incubation:** Incubate the plates in an ambient air incubator at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours.
- **Reading Results:** After incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of amoxicillin-clavulanate that completely inhibits visible bacterial growth.
- **Quality Control:** Concurrently, test the appropriate QC strains (e.g., *E. coli* ATCC® 25922™ and *E. coli* ATCC® 35218™). The resulting MICs should fall within the acceptable ranges specified in Table 2.

Disk Diffusion Method (Kirby-Bauer) (CLSI M02)

This method assesses the susceptibility of a bacterial isolate to amoxicillin-clavulanate by measuring the diameter of the zone of growth inhibition around a disk impregnated with a specific amount of the drug.



[Click to download full resolution via product page](#)

Caption: Disk diffusion (Kirby-Bauer) workflow.

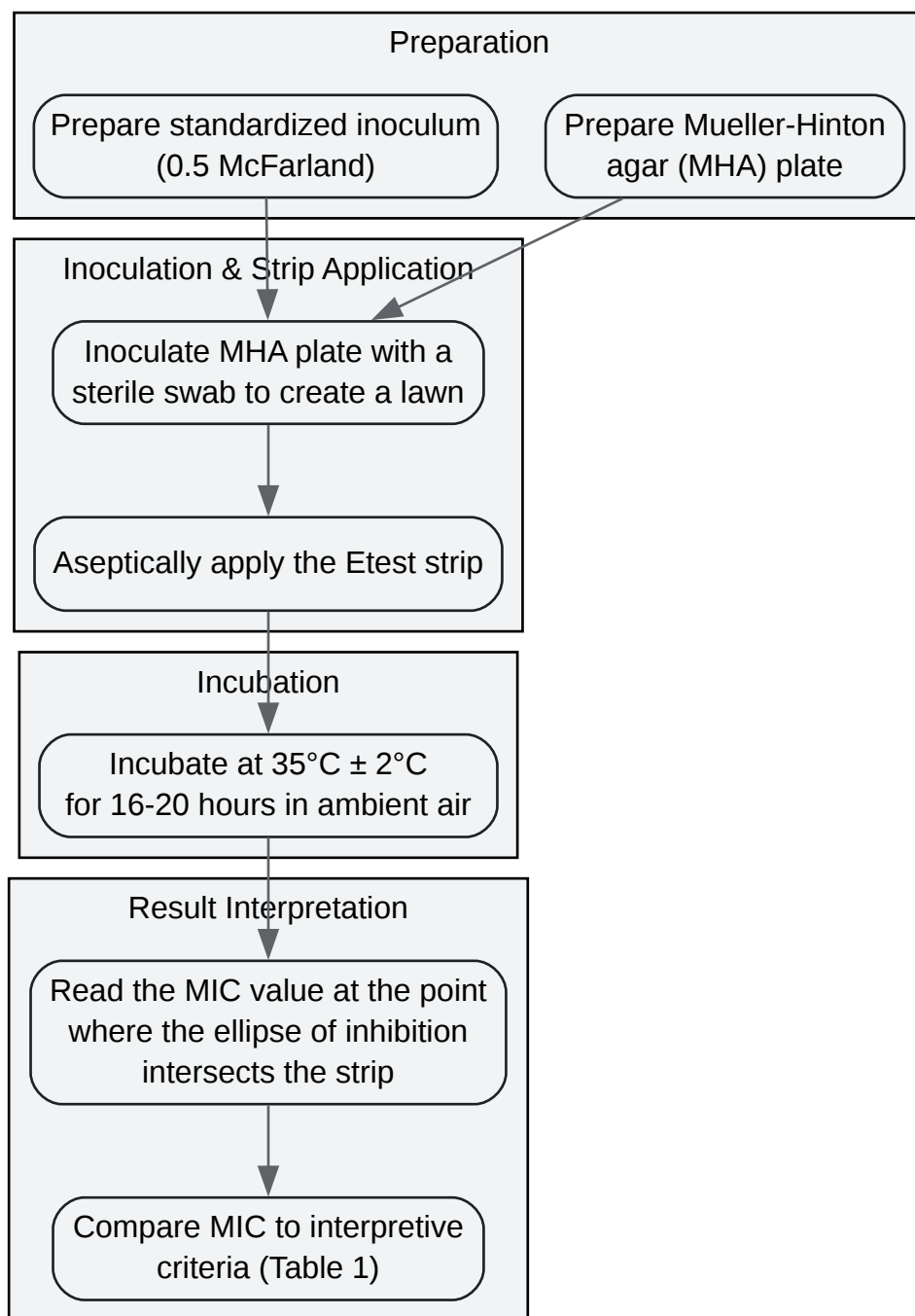
Detailed Methodology:

- Inoculum Preparation: Prepare a standardized inoculum as described in the broth microdilution protocol (Step 2).

- **Plate Inoculation:** Within 15 minutes of preparation, dip a sterile cotton swab into the adjusted inoculum suspension and remove excess fluid by pressing the swab against the inside of the tube.^[3] Swab the entire surface of a Mueller-Hinton agar plate three times, rotating the plate approximately 60 degrees after each application to ensure even coverage.^[3]^[4]
- **Disk Application:** Aseptically apply an amoxicillin-clavulanate disk (containing 20 µg of amoxicillin and 10 µg of clavulanic acid) to the surface of the inoculated agar plate.^[4] Ensure the disk is in firm contact with the agar.
- **Incubation:** Invert the plates and incubate them in an ambient air incubator at 35°C ± 2°C for 16-18 hours.
- **Reading Results:** After incubation, measure the diameter of the zone of complete growth inhibition to the nearest millimeter using a ruler or calipers.
- **Quality Control:** Concurrently, test the appropriate QC strains. The zone diameters should fall within the acceptable ranges specified in Table 2.

Gradient Diffusion Strip Test (Etest)

This method utilizes a plastic strip impregnated with a predefined gradient of amoxicillin-clavulanate to determine the MIC.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. goums.ac.ir \[goums.ac.ir\]](http://goums.ac.ir)
- [2. M07 | Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically \[clsi.org\]](#)
- [3. microbenotes.com \[microbenotes.com\]](http://microbenotes.com)
- [4. hardydiagnostics.com \[hardydiagnostics.com\]](http://hardydiagnostics.com)
- To cite this document: BenchChem. [Application Notes and Protocols for In Vitro Susceptibility Testing of Amoxicillin-Clavulanate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10752994/docs#application-notes-and-protocols-for-in-vitro-susceptibility-testing-of-amoxicillin-clavulanate\]](https://www.benchchem.com/product/b10752994/docs#application-notes-and-protocols-for-in-vitro-susceptibility-testing-of-amoxicillin-clavulanate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check